

Proper handling and disposal procedures for trans-4-(Hydroxymethyl)cyclohexanecarboxylic Acid

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Compound of Interest

trans-4-
Compound Name: (Hydroxymethyl)cyclohexanecarboxylic Acid
Cat. No.: B086831

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Technical Support Center: trans-4-(Hydroxymethyl)cyclohexanecarboxylic Acid

This guide provides researchers, scientists, and drug development professionals with essential information for the proper handling, storage, and disposal of **trans-4-(Hydroxymethyl)cyclohexanecarboxylic Acid**, along with troubleshooting for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with trans-4-(Hydroxymethyl)cyclohexanecarboxylic Acid?

This compound is classified with the following hazards:

- Harmful if swallowed (H302).[\[1\]](#)[\[2\]](#)
- Causes skin irritation (H315).[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Causes serious eye irritation (H319).[\[1\]](#)[\[3\]](#)[\[4\]](#)

- Harmful if inhaled (H332).[1]
- May cause respiratory irritation (H335).[1]

Q2: What personal protective equipment (PPE) is required when handling this compound?

Appropriate PPE should always be worn to minimize exposure. This includes:

- Eye Protection: Safety glasses with side shields or goggles.[5]
- Hand Protection: Chemical-resistant gloves, such as nitrile rubber.[4][5]
- Body Protection: A standard laboratory coat.[5]
- Respiratory Protection: Use in a well-ventilated area. A respirator may be necessary if dust is generated.[1][5]

Q3: What are the proper storage conditions for this compound?

For long-term stability, the compound in its solid (powder) form should be stored under the following conditions:

- Keep the container tightly sealed in a dry, cool, and well-ventilated area.[1][4][6]
- Recommended long-term storage temperature is often -20°C.[1][7] For shorter periods, storage at room temperature is also acceptable.[8]
- Solutions in solvents should be stored at -80°C for up to one year.[7]

Q4: What are the recommended first-aid measures in case of exposure?

In the event of accidental exposure, follow these first-aid guidelines:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. If irritation persists, seek medical attention.[1][4][6]
- Skin Contact: Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice. Contaminated clothing should be removed and washed before reuse.[4]

[6][9]

- Inhalation: Move the individual to fresh air. If breathing is difficult or if they feel unwell, call a poison center or doctor.[6][9]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[2][5]

Troubleshooting Guide

Issue: The compound is difficult to dissolve.

- Solution 1: Verify the appropriate solvent. This compound is soluble in Dimethyl Sulfoxide (DMSO) and methanol.[7][8][10]
- Solution 2: Use sonication. For DMSO, sonication is recommended to aid dissolution, with concentrations up to 28 mg/mL (194.22 mM) being achievable.[7]
- Solution 3: Prepare solutions fresh. It is recommended that working solutions be prepared and used immediately to avoid stability issues.[7]

Issue: Precipitation is observed in a previously prepared stock solution.

- Cause: The solution may have been stored at a temperature that is too low, causing the solute to fall out of solution, or the solvent may have evaporated over time, increasing the concentration beyond its solubility limit.
- Solution: Gently warm the solution and use sonication to try and redissolve the precipitate. If the issue persists, the solution may need to be remade. To prevent this, ensure containers are sealed tightly and stored at the recommended temperatures.[7]

Data Presentation

The following table summarizes key quantitative data for **trans-4-(Hydroxymethyl)cyclohexanecarboxylic Acid**.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₂ O ₃ or C ₈ H ₁₄ O ₃	[1][3]
Molecular Weight	144.17 g/mol or 158.19 g/mol	[1][3]
Appearance	White to light yellow powder or crystal	[4][8][11]
Melting Point	141 - 145°C	[4][8]
Solubility in DMSO	28 mg/mL (with sonication)	[7]
Powder Storage Temp.	Room Temperature or -20°C (long term)	[1]
In-Solvent Storage	-80°C (up to 1 year)	[7]

Experimental Protocol

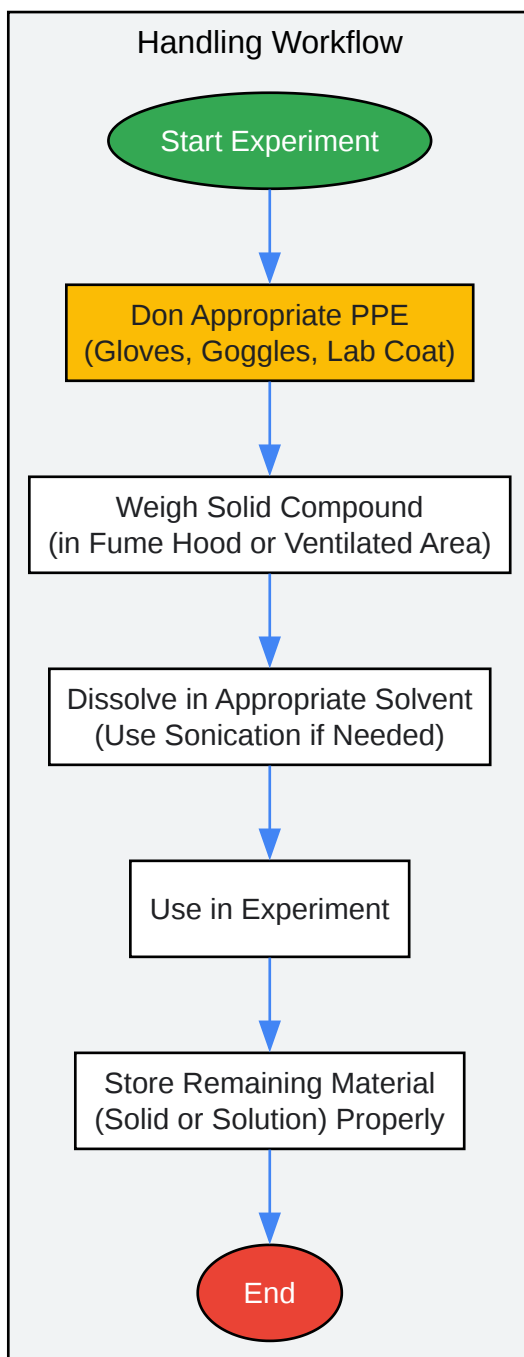
Protocol: Preparation of a 100 mM Stock Solution in DMSO

This protocol details the steps to prepare a stock solution, a common procedure in many research applications.

- **Preparation:** Conduct all work in a chemical fume hood. Ensure all required PPE (gloves, lab coat, safety goggles) is worn.
- **Weighing:** Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh out 14.42 mg of **trans-4-(Hydroxymethyl)cyclohexanecarboxylic Acid** (using MW 144.17 g/mol) into the tube.
- **Solubilization:** Add 1 mL of high-purity DMSO to the tube.
- **Mixing:** Vortex the tube briefly and then place it in a sonicator bath. Sonicate until the solid is completely dissolved. A clear solution should be obtained.[7][10]
- **Storage:** If not for immediate use, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles and stored tightly sealed at -80°C.[7]

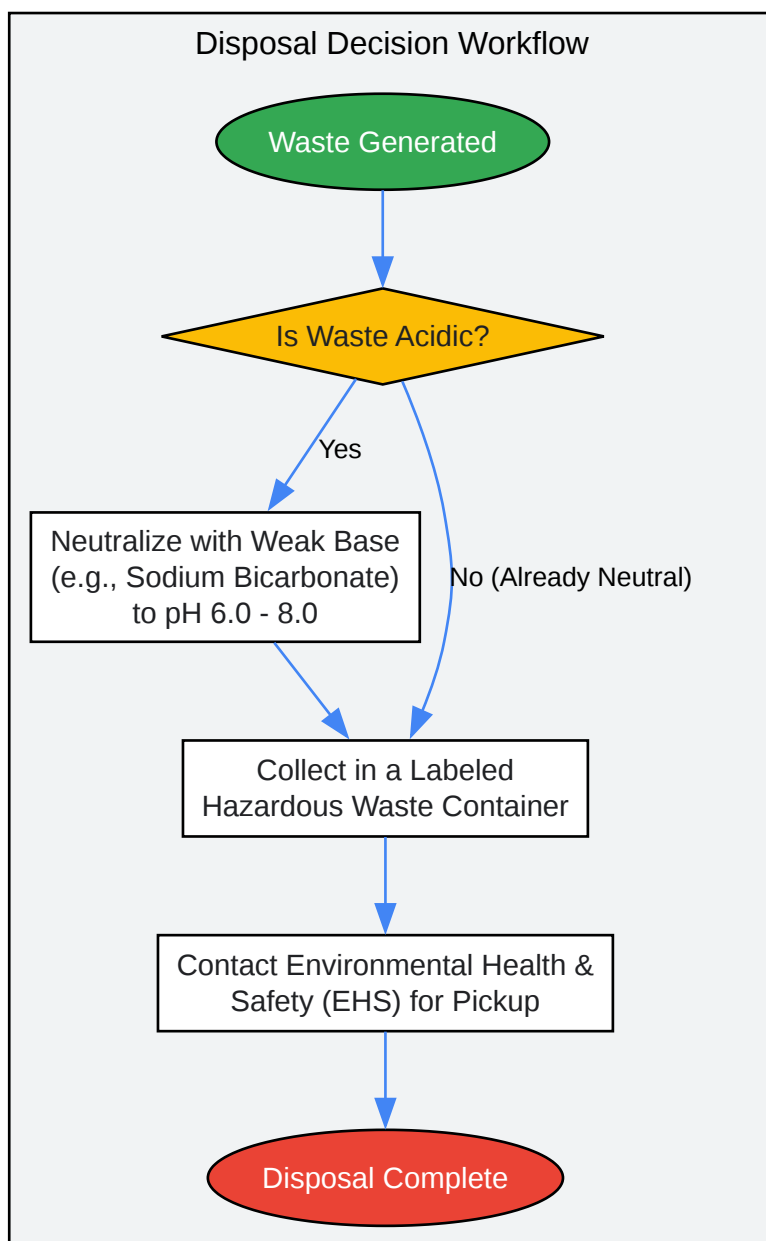
Handling and Disposal Workflow

The following diagrams illustrate the recommended workflows for handling and disposal.



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Caption: General workflow for handling the compound.



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Caption: Decision workflow for proper chemical disposal.

Disposal Procedure:

Chemical waste disposal must adhere to local, state, and federal regulations. Under no circumstances should this compound be disposed of down the sanitary sewer without proper treatment and authorization.[5]

- Neutralization: As a carboxylic acid, the waste should be neutralized. Slowly add a weak base like sodium bicarbonate solution to the acidic waste while stirring in a fume hood.[5]
- pH Monitoring: Periodically check the pH of the solution. Continue adding the base until the pH is between 6.0 and 8.0.[5]
- Collection: Once neutralized, transfer the solution to a clearly labeled hazardous waste container. The label must include the chemical name and concentration.[5][12]
- Pickup: Store the waste container in a designated satellite accumulation area until it is collected by your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal service.[5][12]

Disclaimer: This guide is for informational purposes only. Always consult the specific Safety Data Sheet (SDS) provided by your supplier and follow all protocols established by your institution's EHS department.

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